

Personal protective equipment for handling 4-Pentenyl isothiocyanate

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Compound of Interest

Compound Name: 4-Pentenyl isothiocyanate

Cat. No.: B101468

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Essential Safety and Handling Guide for 4-Pentenyl Isothiocyanate

This guide provides immediate safety, handling, and disposal information for laboratory professionals working with **4-Pentenyl isothiocyanate**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Pentenyl isothiocyanate is a hazardous chemical requiring stringent safety measures. Below is a summary of its known hazards and the recommended personal protective equipment.

Hazard Summary:

Hazard Classification	Description
Flammability	Flammable liquid and vapor.[1][2]
Acute Toxicity	Toxic if swallowed or inhaled; harmful in contact with skin.[1]
Skin Corrosion/Irritation	Causes skin irritation and may cause an allergic skin reaction.[1][2]
Eye Damage/Irritation	Causes serious eye irritation.[1]
Aquatic Toxicity	Very toxic to aquatic life.[2]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Hand Protection	Wear appropriate protective gloves.[3] Safety equipment suppliers can provide recommendations on the most protective glove material.[4]
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[3] Consider flame-retardant and antistatic protective clothing.[2]
Respiratory Protection	Use only under a chemical fume hood.[3] If vapors or aerosols are generated, respiratory protection is required.[2] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88 should be followed.[3]

Experimental Protocol: Safe Handling Procedure

All operations involving **4-Pentenyl isothiocyanate** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)

Step-by-Step Handling Guide:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[\[3\]](#)[\[5\]](#)
 - Remove all potential ignition sources from the work area, such as open flames, hot surfaces, and sparking equipment.[\[2\]](#)[\[3\]](#)
 - Ground and bond containers when transferring the material to prevent static discharge.[\[2\]](#)[\[3\]](#)
 - Use non-sparking tools.[\[2\]](#)[\[3\]](#)
- Donning PPE:
 - Put on all required personal protective equipment as detailed in the table above.
- Handling the Chemical:
 - Keep the container tightly closed when not in use.[\[2\]](#)
 - Avoid breathing vapors or mists.[\[2\]](#)
 - Prevent contact with skin and eyes.[\[3\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Post-Handling:
 - Wash hands and face thoroughly after handling.[\[2\]](#)
 - Remove and wash contaminated clothing before reuse.[\[3\]](#)

Operational and Disposal Plan

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[3][4]
- Keep the container tightly closed and protected from moisture.[2][3]
- The storage area should be a flammables-area.[3]

Spill Management:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., sand, silica gel) to soak up the spill.[6]
- Collect: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[3][6]
- Clean: Clean the spill area thoroughly.

Waste Disposal:

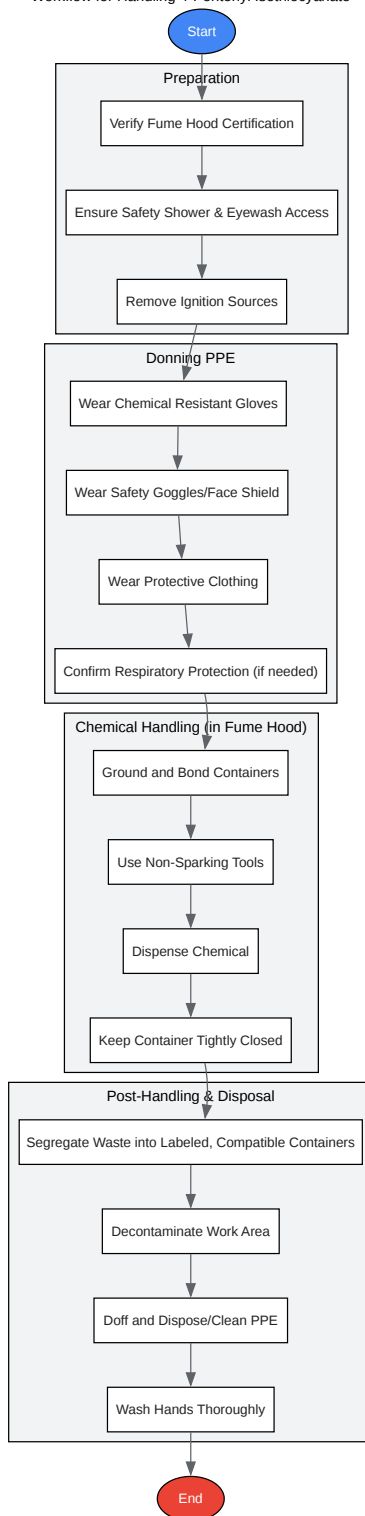
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]
- Do not allow the product to enter drains or the environment.[2][7] Contaminated materials must be disposed of as hazardous waste.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₉ NS[1]
Molecular Weight	127.21 g/mol [1]
Appearance	Colorless to pale yellow liquid with a strong, pungent, irritating aroma.[1]
Boiling Point	182.00 to 183.00 °C @ 760.00 mm Hg[1]
Flash Point	57.78 °C (136.00 °F) TCC[8]
Density	0.970-0.976 g/cm ³ (20°C)[1]

Workflow for Handling 4-Pentenyl Isothiocyanate

Workflow for Handling 4-Pentenyl Isothiocyanate



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Caption: Safe handling workflow for **4-Pentenyl isothiocyanate**.

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